

oleandrin clinical trial results validation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oleandrin

CAS No.: 465-16-7

Cat. No.: S548407

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Oleandrin Drug Formulations in Development

The clinical development of **oleandrin** has primarily been through two defined extracts where it is the principal bioactive component [1] [2].

Drug Name	Description	Reported Clinical Trial Status
Anvirzel	An extract of <i>Nerium oleander</i>	Phase I and II clinical trials for malignant diseases [1] [2].
PBI-05204	A defined supercritical CO ₂ extract of <i>Nerium oleander</i>	Phase I and II clinical trials for malignant diseases [1] [3].
PBI-04711	A fraction of PBI-05204; derivative of oleandrin	Pre-clinical research stage [2].

Quantitative Pharmacological & Toxicological Data

The table below consolidates key quantitative findings from recent pre-clinical and analytical studies, which are essential for understanding its potential and risks.

Aspect	Quantitative Finding	Context / Model	Source
Natural Concentration	0.12 ± 0.12 mg/g (mean)	Dried leaves from Eastern Algeria [4].	
Natural Concentration	0.01 to 0.48 mg/g (range)	Dried leaves from Eastern Algeria [4].	
Toxic Dose (Human)	3 g of dried leaves	Estimated fatal dose for an adult [4] [1].	
Fatal Blood Concentration	~20 ng/mL	In humans [1] [5].	
Anti-Viral Activity (SARS-CoV-2)	EC ₅₀ = 7.07 - 11.98 ng/mL	In vitro (Vero cells) [3].	
Anti-Cancer Activity	IC ₅₀ = 5.6 to 210 nmol/L	Against various pancreatic cancer cell lines [2].	
Immunogenic Cell Death	Effective at 15 - 25 nM	In breast cancer cell lines [6].	
DNA Damage Response	Effective at 0.02 µg/mL (~35 nM)	In lung cancer cell lines [7].	

Detailed Experimental Protocols

For the key areas of research, the following experimental methodologies have been employed.

Quantification of Oleandrin in Plant Material

A 2024 study developed and validated a precise **UHPLC-DAD (Ultra-High-Performance Liquid Chromatography-Diode Array Detection)** method for quantifying **oleandrin** in dried oleander leaves [4].

- **Sample Preparation:** Dried leaves were ground and extracted. The process used amygdalin as an internal standard to ensure accuracy.

- **Chromatography:** Separation was achieved on a specific UHPLC column with a mobile phase of sodium dihydrogen phosphate and acetonitrile.
- **Detection & Quantification:** **Oleandrin** was detected at a specific wavelength. The method was validated for linearity, precision, and accuracy, showing a high coefficient of determination ($R^2 = 0.99985$) [4].

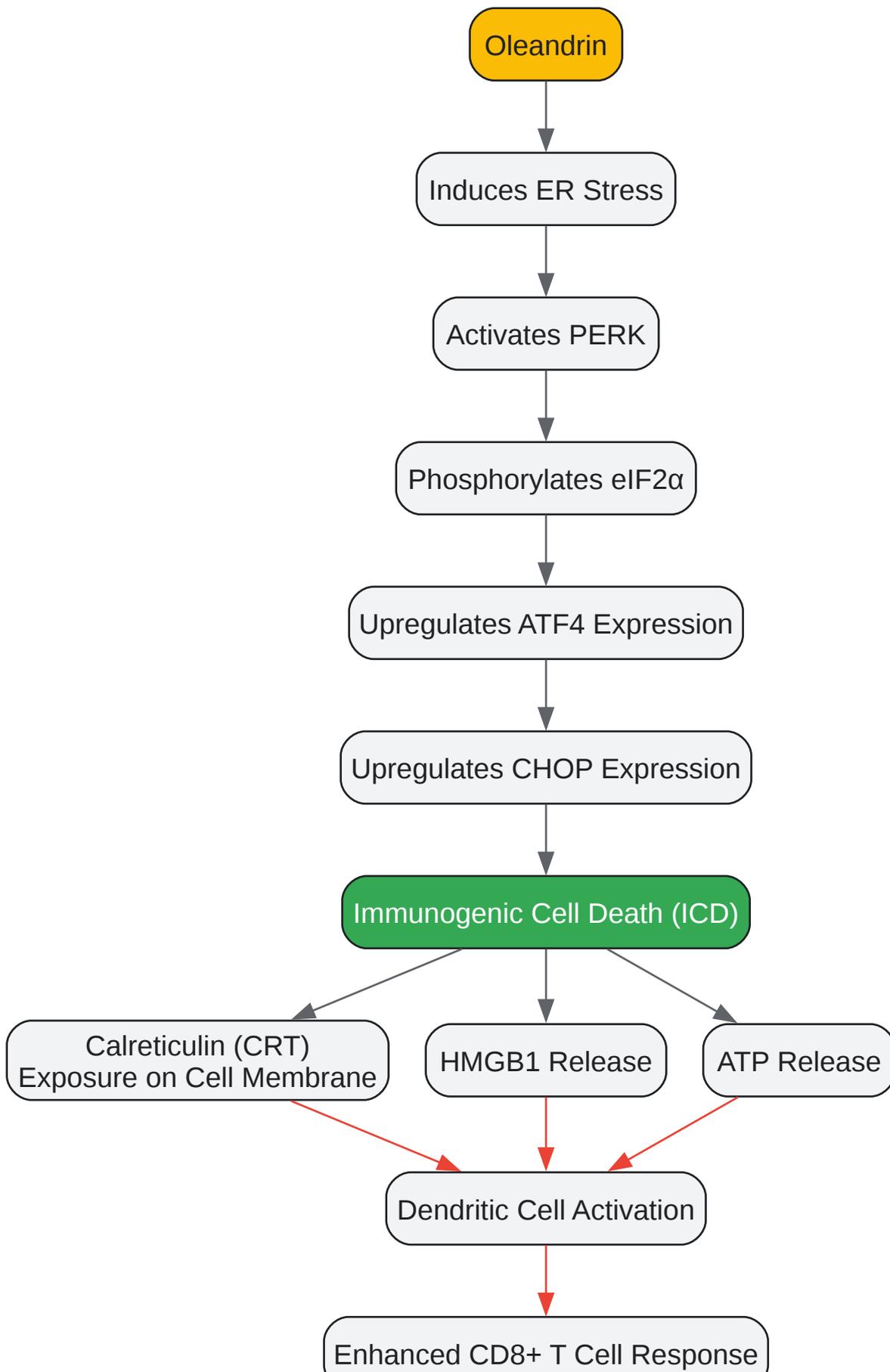
Assessment of Anti-Tumor Mechanisms

Multiple in vitro studies detail how **oleandrin**'s anti-cancer effects are evaluated.

- **Immunogenic Cell Death (ICD) Assay:** In breast cancer cell lines (MCF7 and MDA-MB-231), researchers treated cells with **oleandrin** and then measured the exposure of **calreticulin (CRT)** on the cell surface via immunofluorescence. They also quantified the release of damage-associated molecular patterns (DAMPs) like **HMGB1 and ATP** into the culture supernatant using ELISA kits. The subsequent activation of dendritic cells (DCs) and CD8+ T cells was also measured [6].
- **DNA Damage Response Assay:** In lung cancer cell lines (A549 and H1299), cells treated with **oleandrin** were analyzed for DNA damage. This was done by visualizing the formation of **γ H2AX foci** (a marker for DNA double-strand breaks) and **RPA foci** (a marker for single-stranded DNA) using immunofluorescence. Western blotting was used to confirm changes in the expression of DNA repair proteins like **RAD51 and XRCC1** [7].

Mechanism of Action Signaling Pathway

Oleandrin's anti-cancer activity, particularly its role in inducing Immunogenic Cell Death (ICD), involves a key signaling pathway within the endoplasmic reticulum (ER). The following diagram illustrates this mechanism.



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This pathway is primarily based on findings in breast cancer cells, where genetic inhibition of PERK was shown to suppress **oleandrin**-triggered ICD [6].

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To cite this document: Smolecule. [oleandrin clinical trial results validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548407#oleandrin-clinical-trial-results-validation>]

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